

Application Notes and Protocols: Tiamulin B Solubility in DMSO

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Compound of Interest

Compound Name: *tiamulin B*
Cat. No.: *B10831588*

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These application notes provide detailed information on the solubility of Tiamulin B in Dimethyl Sulfoxide (DMSO), along with protocols for its dissolution and handling. Tiamulin is a pleuromutilin antibiotic used in veterinary medicine. Understanding its solubility is critical for in vitro and in vivo experimental design.

Chemical Information

Compound	CAS Number	Molecular Formula	Molecular Weight
Tiamulin	55297-95-5	C ₂₈ H ₄₇ NO ₄ S	493.74 g/mol
Tiamulin Fumarate	55297-96-6	C ₃₂ H ₅₁ NO ₈ S	609.81 g/mol

Solubility Data

The solubility of Tiamulin and its fumarate salt in DMSO has been reported across various sources. It is important to distinguish between the base form and the salt form, as this can influence solubility.

Compound Form	Solvent	Reported Solubility	Source
Tiamulin	DMSO	25 mg/mL	[1]
Tiamulin (fumarate)	DMSO	15 mg/mL	[2][3]
Tiamulin (fumarate)	DMSO	50 mg/mL	[4]
Tiamulin (fumarate)	DMSO	≥ 100 mg/mL	[5][6]

Note: The variability in reported solubility may be attributed to differences in experimental conditions, the purity of the compound, and the water content of the DMSO used. Hygroscopic DMSO can significantly impact the solubility of the product.[5] It is recommended to use newly opened or anhydrous DMSO for the preparation of stock solutions.

Experimental Protocols

Protocol 1: Preparation of a Tiamulin Fumarate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Tiamulin Fumarate in DMSO.

Materials:

- Tiamulin Fumarate (CAS 55297-96-6)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Warming bath or sonicator (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass: For a 10 mM stock solution in 1 mL of DMSO, the required mass of Tiamulin Fumarate (MW: 609.81 g/mol) is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 609.81 \text{ g/mol} = 0.60981 \text{ mg}$
- Weigh the Tiamulin Fumarate: Accurately weigh the calculated amount of Tiamulin Fumarate powder.
- Dissolution: Add the weighed Tiamulin Fumarate to a sterile vial. Add the desired volume of anhydrous DMSO.
- Mixing: Cap the vial securely and vortex until the solid is completely dissolved.
- Warming/Sonication (Optional): If dissolution is slow, the solution can be gently warmed to 37°C or placed in an ultrasonic bath for a short period to aid dissolution.^[1]
- Storage: Store the stock solution at -20°C or -80°C for long-term storage. For use within one month, storage at -20°C is acceptable.^[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Protocol 2: General Protocol for Solubility Determination

This protocol outlines a general method for determining the solubility of Tiamulin in DMSO.

Materials:

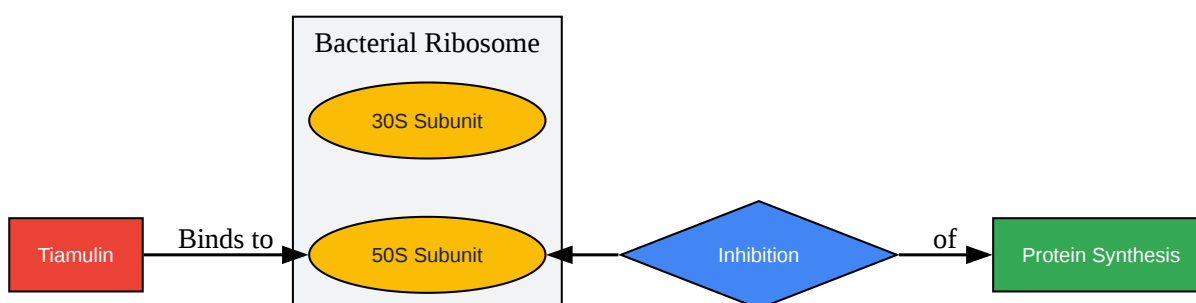
- Tiamulin or Tiamulin Fumarate
- Anhydrous DMSO
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or other suitable analytical method

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of Tiamulin to a known volume of DMSO in a series of vials.
- Equilibration: Tightly seal the vials and agitate them at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge the vials at high speed to pellet the undissolved solid.
- Sample Collection: Carefully collect an aliquot of the clear supernatant.
- Dilution: Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of Tiamulin in the diluted sample using a validated analytical method such as HPLC.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor.

Mechanism of Action

Tiamulin is a protein synthesis inhibitor. It binds to the peptidyl transferase center of the 50S ribosomal subunit in bacteria, thereby inhibiting the formation of peptide bonds and halting protein elongation.^{[2][3]}

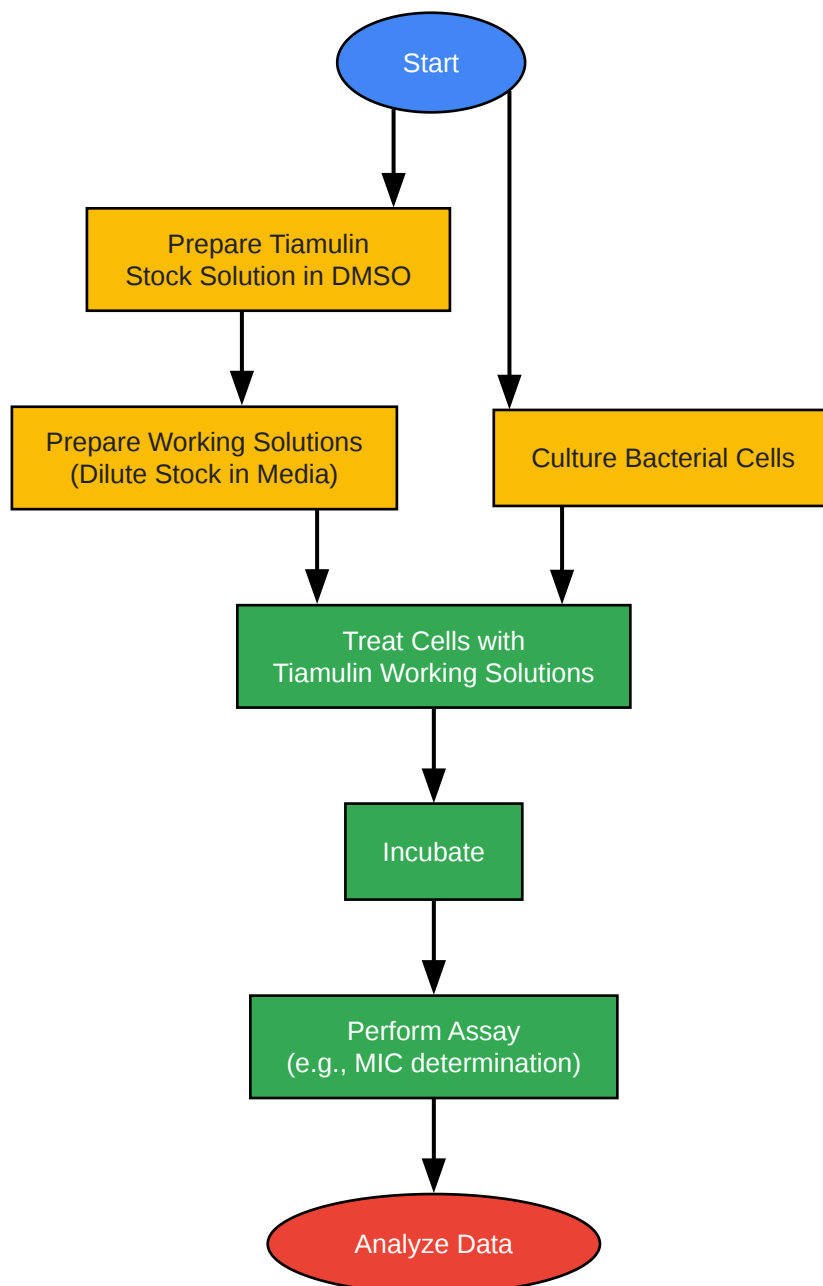


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Caption: Mechanism of action of Tiamulin.

Experimental Workflow

The following diagram illustrates a typical workflow for utilizing a Tiamulin stock solution in a cell-based assay.



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Caption: Workflow for a cell-based assay using Tiamulin.

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